

2-fluoro-5-(hydroxymethyl)benzoic acid

molecular weight

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Compound of Interest

Compound Name: 2-fluoro-5-(hydroxymethyl)benzoic
Acid

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An In-depth Technical Guide to **2-Fluoro-5-(hydroxymethyl)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-fluoro-5-(hydroxymethyl)benzoic acid**, a fluorinated benzoic acid derivative of interest in medicinal chemistry and drug discovery. The strategic incorporation of a fluorine atom and a hydroxymethyl group into the benzoic acid scaffold offers unique properties that are valuable for the design of novel therapeutic agents.

Chemical and Physical Properties

2-Fluoro-5-(hydroxymethyl)benzoic acid is a solid organic compound at room temperature. [1][2] The presence of the fluorine atom can enhance metabolic stability and binding affinity in derivative compounds, making it a desirable starting material in drug discovery.[3]

Table 1: Chemical Identifiers and Properties of **2-Fluoro-5-(hydroxymethyl)benzoic acid**

Property	Value	Source
Molecular Weight	170.14 g/mol	[4] [5]
Molecular Formula	C8H7FO3	[4] [5] [6]
IUPAC Name	2-fluoro-5-(hydroxymethyl)benzoic acid	[4]
CAS Number	481075-38-1	[1] [2] [4]
InChI Key	IYKWCHKBOKMSGF-UHFFFAOYSA-N	[1] [4] [5]
Canonical SMILES	C1=CC(=C(C=C1CO)C(=O)O)F	[4] [5]
Physical Form	Solid	[1] [2]
Purity	Typically >95%	[1]
Storage Conditions	Refrigerator	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-fluoro-5-(hydroxymethyl)benzoic acid** is not readily available in the provided search results, a plausible synthetic route can be inferred from the synthesis of structurally similar compounds, such as 2-fluoro-5-formylbenzoic acid.[\[3\]](#) A common strategy would involve the reduction of the aldehyde group of 2-fluoro-5-formylbenzoic acid to the corresponding alcohol.

Hypothetical Experimental Protocol: Reduction of 2-Fluoro-5-formylbenzoic Acid

Objective: To synthesize **2-fluoro-5-(hydroxymethyl)benzoic acid** from 2-fluoro-5-formylbenzoic acid.

Materials:

- 2-fluoro-5-formylbenzoic acid
- Sodium borohydride (NaBH4)

- Methanol (MeOH)
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates

Procedure:

- Dissolve 2-fluoro-5-formylbenzoic acid in a mixture of methanol and dichloromethane in a round-bottom flask.
- Cool the solution to 0 °C using an ice bath.
- Slowly add sodium borohydride to the stirred solution.
- Monitor the reaction progress using thin-layer chromatography.
- Once the reaction is complete, quench the reaction by the slow addition of 1 M HCl at 0 °C until the pH is acidic.
- Extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to yield **2-fluoro-5-(hydroxymethyl)benzoic acid**.

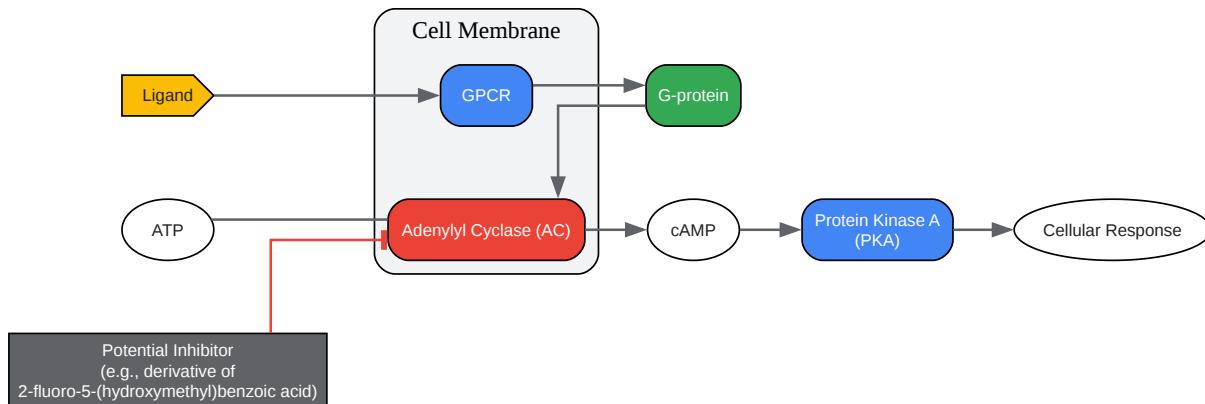
Applications in Drug Discovery and Medicinal Chemistry

Fluorinated benzoic acids are valuable building blocks in the synthesis of pharmaceutical compounds.^[7] The fluorine atom can significantly alter the pharmacokinetic and pharmacodynamic properties of a molecule. While specific applications of **2-fluoro-5-(hydroxymethyl)benzoic acid** are not extensively detailed, related molecules offer insights into its potential uses.

For example, 2-fluoro-5-methylbenzoic acid, a closely related analog, is utilized in the synthesis of pyrimidinone derivatives that act as selective inhibitors of adenylyl cyclase 1 (AC1), a target for the treatment of chronic pain.^[8] This suggests that **2-fluoro-5-(hydroxymethyl)benzoic acid** could also serve as a precursor for the development of enzyme inhibitors or other bioactive molecules. The hydroxymethyl group provides an additional site for chemical modification, allowing for the exploration of a wider chemical space in drug design.

Potential Role in Signaling Pathways

Given the inhibitory activity of a similar compound on adenylyl cyclase 1, it is plausible that derivatives of **2-fluoro-5-(hydroxymethyl)benzoic acid** could be designed to modulate the cyclic AMP (cAMP) signaling pathway. Adenylyl cyclase is a key enzyme that catalyzes the conversion of ATP to cAMP, a ubiquitous second messenger involved in numerous cellular processes.



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Caption: The cAMP signaling pathway and potential point of inhibition.

Safety and Handling

2-Fluoro-5-(hydroxymethyl)benzoic acid is classified as a hazardous substance. It is reported to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} It may also be harmful if swallowed (H302).^[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 2: GHS Hazard Information for **2-Fluoro-5-(hydroxymethyl)benzoic acid**

Hazard Class	Hazard Statement	Source
Skin Irritation	H315: Causes skin irritation	[1] [2]
Eye Irritation	H319: Causes serious eye irritation	[1] [2]
Specific target organ toxicity	H335: May cause respiratory irritation	[1] [2]
Acute toxicity, oral	H302: Harmful if swallowed	[1]

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